

# 2-Tert-butyl-4-methyl-6-nitrophenol CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Tert-butyl-4-methyl-6-nitrophenol

Cat. No.: B3056321

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## An In-depth Technical Guide to 2-Tert-butyl-4-methyl-6-nitrophenol

This technical guide provides a comprehensive overview of the chemical properties of **2-Tert-butyl-4-methyl-6-nitrophenol**, including its Chemical Abstracts Service (CAS) number and molecular weight. Due to the limited availability of detailed experimental data for this specific compound in publicly accessible literature, this document also presents relevant information on the synthesis and biological activities of structurally similar nitrophenols to provide a contextual understanding for researchers, scientists, and drug development professionals.

## Core Physicochemical Properties

The fundamental identifiers and properties of **2-Tert-butyl-4-methyl-6-nitrophenol** are summarized below.

Property	Value	Reference
CAS Number	70444-48-3	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	[1]
Molecular Weight	209.24 g/mol	[1]
IUPAC Name	2-(tert-butyl)-4-methyl-6-nitrophenol	
Synonyms	Phenol, 2-(1,1-dimethylethyl)-4-methyl-6-nitro-; 2-Nitro-4-methyl-6-tert-butylphenol	[1]

## Synthesis Methodologies for Related Nitrophenols

While a specific, detailed experimental protocol for the synthesis of **2-Tert-butyl-4-methyl-6-nitrophenol** is not readily available in the reviewed literature, the synthesis of substituted nitrophenols is a well-established area of organic chemistry. The primary route to such compounds is through the electrophilic nitration of the corresponding phenol.

A general approach for the synthesis of a compound like **2-Tert-butyl-4-methyl-6-nitrophenol** would likely involve the nitration of 2-tert-butyl-4-methylphenol. The choice of nitrating agent and reaction conditions is crucial to control the regioselectivity and minimize the formation of byproducts. Common nitrating agents for phenols include nitric acid, often in the presence of a solvent or a catalyst.

For instance, a patented method for the preparation of 4-nitro-2,6-dialkyl phenols involves the use of 30 to 70 percent nitric acid in an inert liquid hydrocarbon solvent at a temperature between 0 and 40°C. Another approach describes the use of tert-butyl nitrite as a safe and chemoselective nitrating agent for phenols, which preferentially yields mononitro derivatives.

It is important to note that the steric hindrance from the tert-butyl group and the directing effects of the hydroxyl and methyl groups on the phenol ring will influence the position of nitration. Careful optimization of the reaction conditions would be necessary to achieve the desired 6-nitro isomer with high selectivity.

## Biological Activity of Structurally Related Compounds

Direct experimental data on the biological activity of **2-Tert-butyl-4-methyl-6-nitrophenol** is scarce. However, research on structurally similar compounds, such as other nitrated and alkylated phenols, can provide insights into its potential biological effects. The following table summarizes the observed activities of some related molecules.

Compound	Biological Activity	Context
2,6-di-tert-butyl-4-nitrophenol (DBNP)	Toxic if swallowed, causes skin and serious eye irritation.	Safety and Hazards Information[3]
2,4-di-tert-butylphenol (2,4-DTBP)	Exhibits anti-inflammatory, anti-cancer, insecticidal, antimicrobial, and antifungal properties.	Review of Bioactivities[4]
2,6-di-tert-butyl-4-methylphenol (BHT)	Used as an antioxidant in cosmetics, pharmaceuticals, and food. It has also shown phytotoxic activity, inhibiting germination and seedling growth.	General Use and Phytotoxicity Study[5]

The biological activities of these related compounds suggest that **2-Tert-butyl-4-methyl-6-nitrophenol** could potentially exhibit a range of effects, from toxicity to antioxidant or antimicrobial properties. However, empirical testing is required to determine its specific biological profile.

## Experimental Protocols and Signaling Pathways

A thorough search of the available literature did not yield specific, detailed experimental protocols for the synthesis or biological evaluation of **2-Tert-butyl-4-methyl-6-nitrophenol**. Furthermore, no information was found regarding its involvement in any signaling pathways. Therefore, the creation of diagrams for experimental workflows or signaling pathways as

requested is not possible at this time. Researchers interested in this compound would need to develop and validate their own experimental procedures.

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## References

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